Addressing variability in results with (R)-BAY-85-8501 experiments

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Compound of Interest

Compound Name: *(R)-BAY-85-8501*

Cat. No.: *B10775196*

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Technical Support Center: (R)-BAY-85-8501 Experiments

Welcome to the technical support center for **(R)-BAY-85-8501**. This resource is designed for researchers, scientists, and drug development professionals to address common challenges and variability encountered during experimentation with this potent Human Neutrophil Elastase (HNE) inhibitor.

Frequently Asked Questions (FAQs)

Q1: What is **(R)-BAY-85-8501** and what is its primary mechanism of action?

(R)-BAY-85-8501 is a selective, reversible, and potent inhibitor of Human Neutrophil Elastase (HNE).[1][2] Its chemical name is ((4S)-4-[4-cyano-2-(methylsulfonyl)phenyl]-3,6-dimethyl-2-oxo-1-[3-(trifluoromethyl)phenyl]-1,2,3,4-tetrahydropyrimidine-5-carbonitrile).[3][4] HNE is a serine protease released by neutrophils during inflammation that can degrade components of the extracellular matrix, such as elastin and collagen.[3][5] **(R)-BAY-85-8501** works by binding tightly to the S1 and S2 pockets of the HNE enzyme, locking its own molecular structure into a bioactive conformation that effectively blocks the enzyme's proteolytic activity.[3][4]

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Q2: What are the recommended solvent and storage conditions for **(R)-BAY-85-8501**?

Proper storage and handling are critical for maintaining the compound's activity. For in vitro studies, **(R)-BAY-85-8501** is typically dissolved in Dimethyl Sulfoxide (DMSO).[1] It is important to use new, high-quality, anhydrous DMSO, as hygroscopic (water-absorbing) DMSO can significantly impact solubility.[1]

Storage Parameter	Condition	Duration
Powder	-20°C	3 years
	4°C	2 years
Stock Solution (in DMSO)	-80°C	2 years
	-20°C	1 year
This data is compiled from vendor recommendations.[1]		

For in vivo experiments, working solutions should be prepared fresh on the day of use.[1]

Q3: Does **(R)-BAY-85-8501** have off-target effects or species-specific activity?

Yes, this is a critical consideration for experimental design. While highly potent against Human Neutrophil Elastase (HNE), its potency against elastase from other species, such as mice (MNE), is lower.[1] This can lead to variability when translating findings from murine models to human systems. Efficacy in mouse models may require significantly higher doses compared to what might be predicted from its human IC50 value.[1]

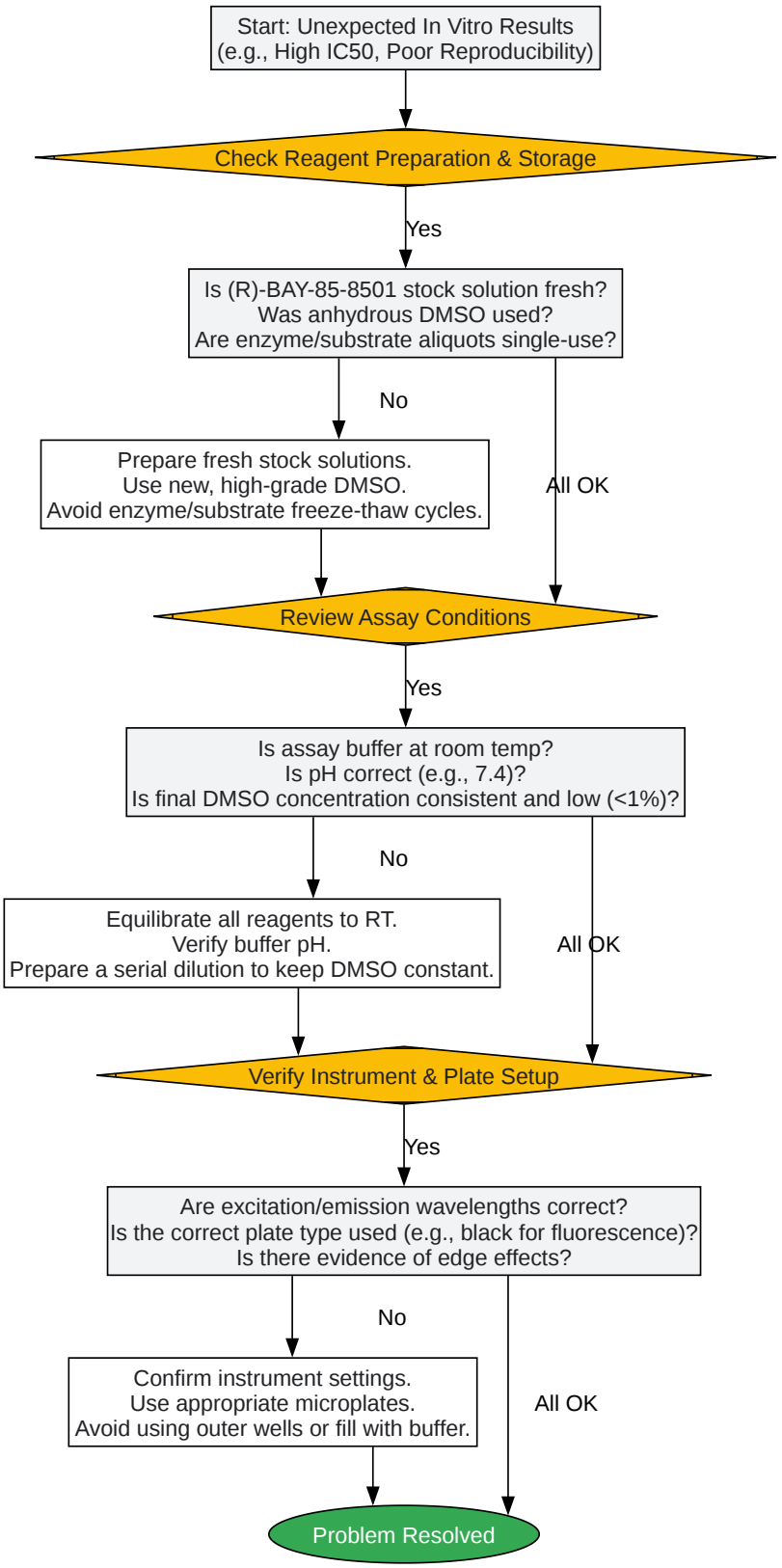
Target Enzyme	Inhibitory Constant (Ki)
Human Neutrophil Elastase (HNE)	0.08 nM
Mouse Neutrophil Elastase (MNE)	6 nM
This data highlights the ~75-fold higher selectivity for the human enzyme.[1]	

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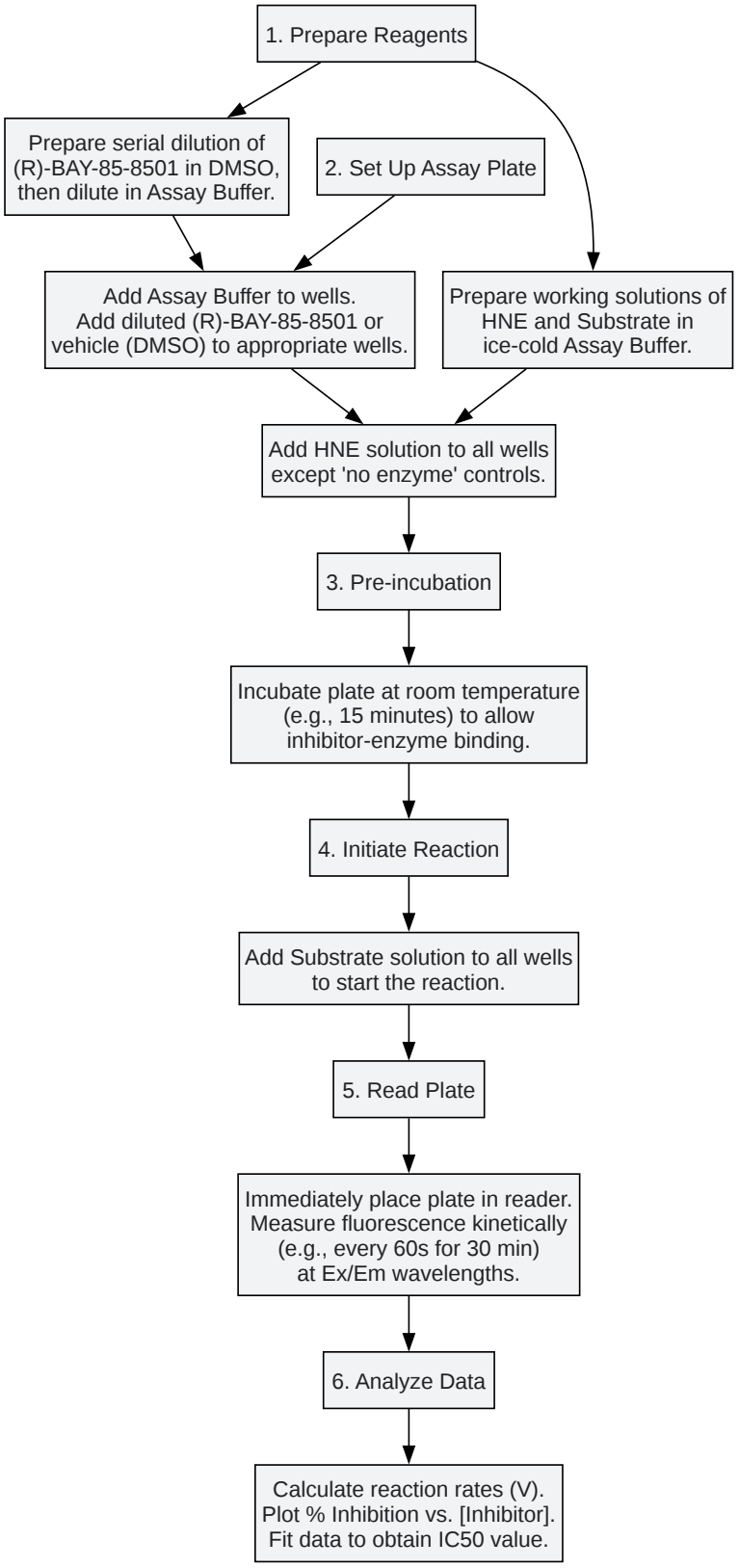
Troubleshooting Guide for In Vitro Assays

Variability in in vitro enzyme assays is a common challenge. This guide addresses frequent issues encountered when determining the IC50 of **(R)-BAY-85-8501**.

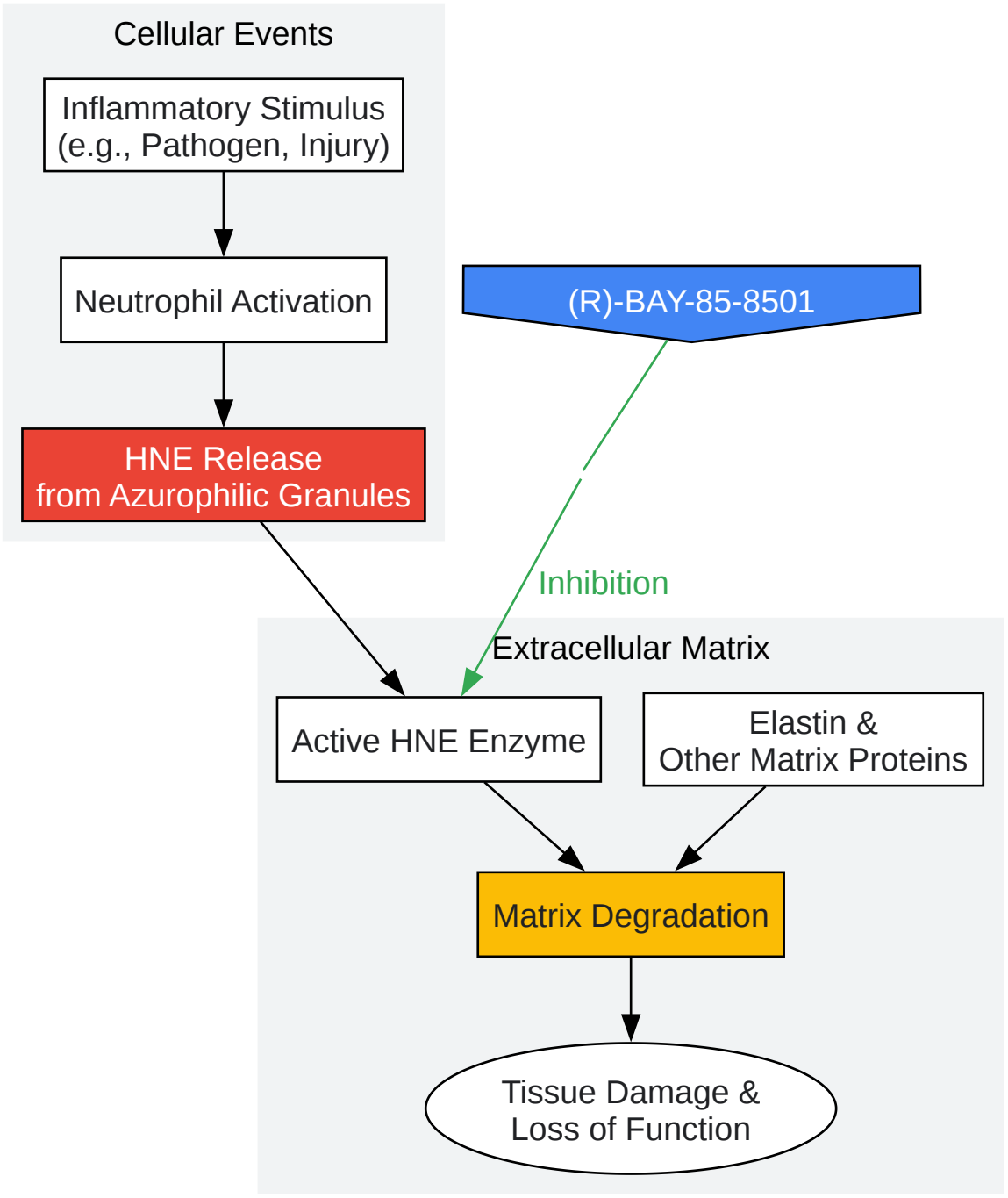
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